

4-hydroperoxycyclophosphamide solution preparation and storage best practices

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Compound of Interest

Compound Name: 4-Hydroperoxycyclophosphamide

Cat. No.: B018640

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Technical Support Center: 4-Hydroperoxycyclophosphamide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and storage of **4-hydroperoxycyclophosphamide** (4-HPCP) solutions.

Frequently Asked Questions (FAQs)

Q1: What is 4-hydroperoxycyclophosphamide (4-HPCP)?

A1: **4-Hydroperoxycyclophosphamide** is a preactivated, synthetic derivative and a key active metabolite of the prodrug cyclophosphamide.[1][2][3] In research settings, it is often used as a direct-acting form of cyclophosphamide to study its cytotoxic and immunosuppressive effects. [1][2]

Q2: What is the mechanism of action of 4-HPCP?

A2: 4-HPCP acts as a DNA alkylating agent. It crosslinks DNA, which induces apoptosis (programmed cell death). This process can be independent of death receptor activation and involves the activation of mitochondrial death pathways through the production of reactive oxygen species (ROS).

Q3: What are the primary decomposition products of 4-HPCP?



A3: In aqueous solutions, 4-HPCP is in equilibrium with its tautomer, aldophosphamide. This equilibrium mixture can then decompose to form phosphoramide mustard and acrolein. Phosphoramide mustard is the primary DNA-alkylating metabolite responsible for the therapeutic effects, while acrolein is a toxic byproduct.

Q4: What are the general safety precautions for handling 4-HPCP?

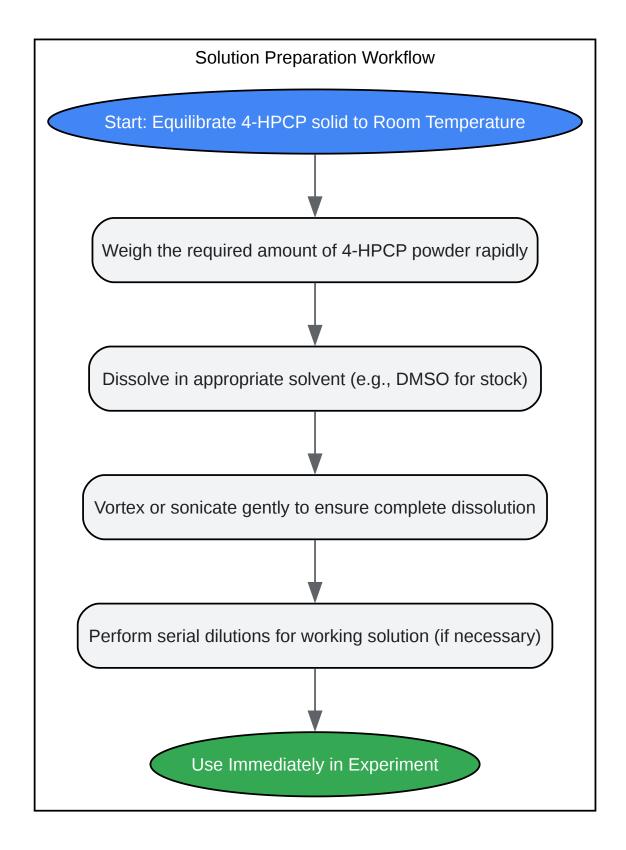
A4: 4-HPCP is a cytotoxic compound and should be handled with appropriate personal protective equipment (PPE), including gloves, a lab coat, and eye protection. Work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust. It is also described as hygroscopic and temperature-sensitive.

Solution Preparation and Storage

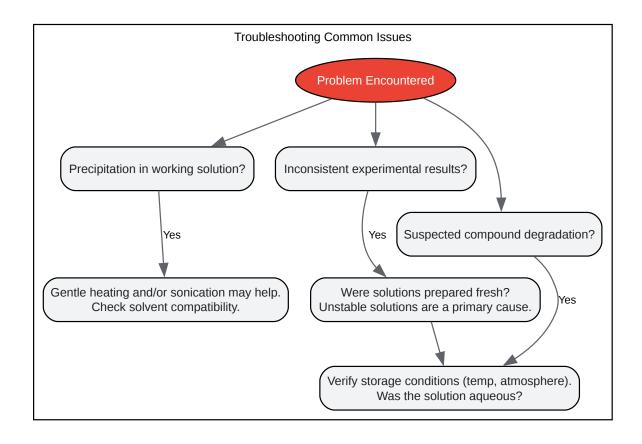
Proper preparation and storage of 4-HPCP solutions are critical due to the compound's inherent instability in solution. It is highly recommended to prepare solutions fresh for each experiment.

Experimental Workflow for Solution Preparation

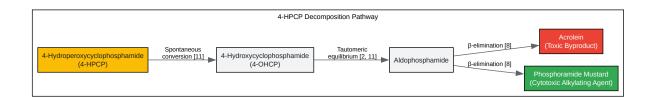












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References

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- 3. taylorandfrancis.com [taylorandfrancis.com]
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